

# "4-(Bromomethyl)quinoline" chemical properties and reactivity

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Bromomethyl)quinoline

Cat. No.: B1600949

[Get Quote](#)

An In-Depth Technical Guide to **4-(Bromomethyl)quinoline**: Properties, Reactivity, and Applications

## Introduction: The Versatile Quinoline Building Block

**4-(Bromomethyl)quinoline** is a heterocyclic organic compound featuring a quinoline core substituted with a bromomethyl group at the 4-position.<sup>[1][2]</sup> Its significance in synthetic chemistry stems from the high reactivity of the bromomethyl group, which acts as a potent electrophilic handle. This reactivity, analogous to that of a benzylic bromide, is further enhanced by the electron-withdrawing nature of the quinoline ring system. Consequently, **4-(Bromomethyl)quinoline** serves as a crucial and versatile building block for introducing the quinoline-4-methyl moiety into a wide array of molecular architectures. This capability is extensively leveraged by researchers in drug discovery and materials science, where the quinoline scaffold is a well-established pharmacophore and a privileged structural motif found in numerous biologically active compounds, including kinase inhibitors and antimalarial agents.<sup>[3][4]</sup>

## Physicochemical and Structural Properties

A comprehensive understanding of a reagent's physical and chemical properties is fundamental to its effective application in a laboratory setting. **4-(Bromomethyl)quinoline** is typically encountered as a white crystalline solid.<sup>[5]</sup> It is important to note that the compound is reported to be unstable and should be used as soon as possible after preparation.<sup>[5]</sup> This instability also accounts for some variability in reported melting points.

Property	Value	Source
CAS Number	5632-16-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	222.08 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	58-59 °C or 88-91 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White crystals/powder	<a href="#">[5]</a>
pKa (Predicted)	4.56 ± 0.13	<a href="#">[1]</a>
Solubility	Insoluble in water	<a href="#">[7]</a>
SMILES	<chem>C1=CC=C2C(=C1)C(=CC=N2)CBr</chem>	<a href="#">[2]</a>

## Synthesis of 4-(Bromomethyl)quinoline

The most common and direct synthesis of **4-(Bromomethyl)quinoline** involves the free-radical bromination of 4-methylquinoline, also known as lepidine. This reaction selectively targets the benzylic-like methyl group due to the stability of the resulting radical intermediate. N-Bromosuccinimide (NBS) is the reagent of choice for this transformation, as it provides a low, steady concentration of bromine, minimizing side reactions. A radical initiator, such as benzoyl peroxide or AIBN, is often used, and the reaction is typically conducted in a non-polar solvent like carbon tetrachloride under reflux.[\[5\]](#)

## Experimental Protocol: Synthesis from 4-Methylquinoline[\[5\]](#)

This protocol is adapted from a reported procedure and should be performed by trained personnel using appropriate safety precautions in a well-ventilated fume hood.

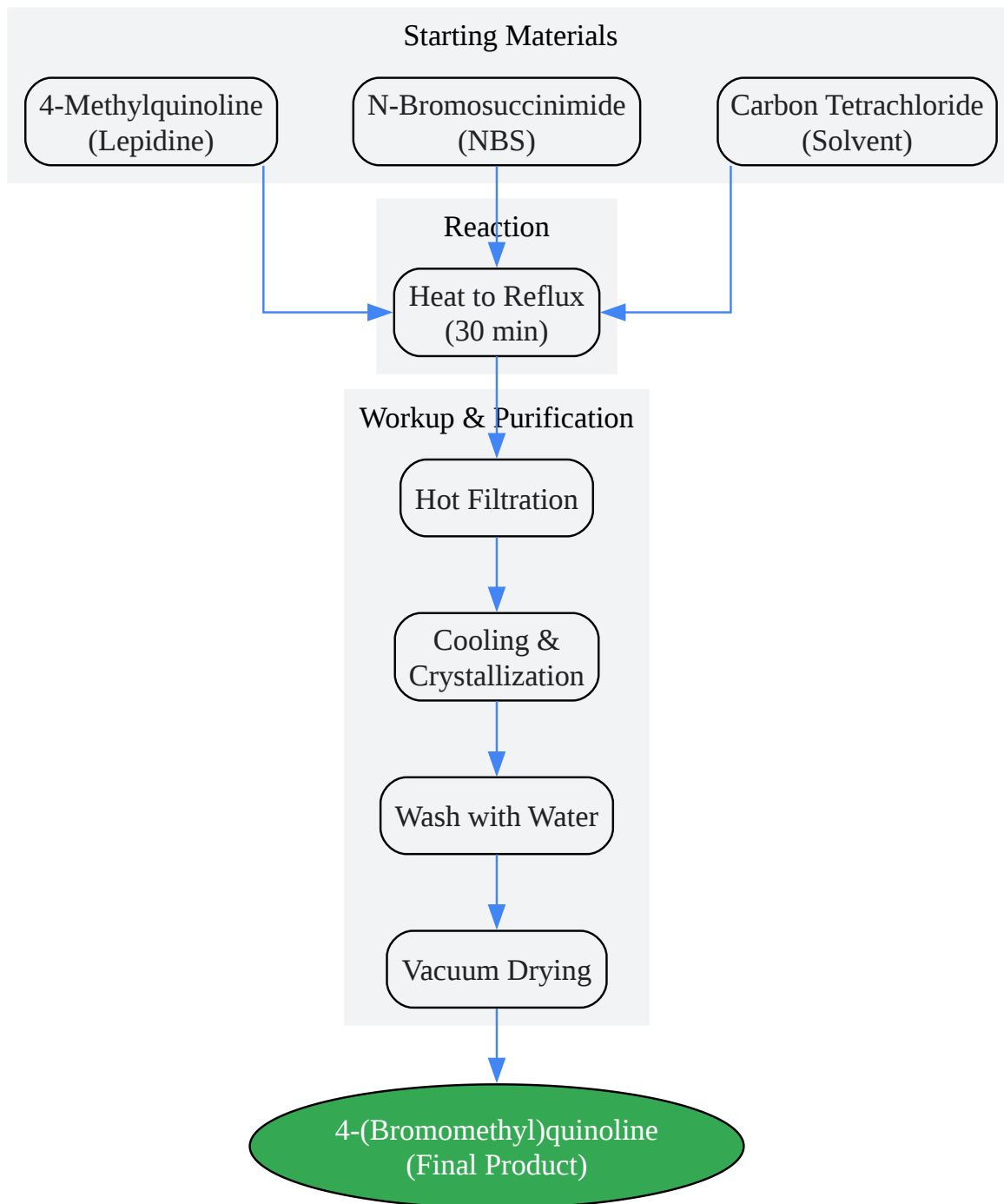
Materials:

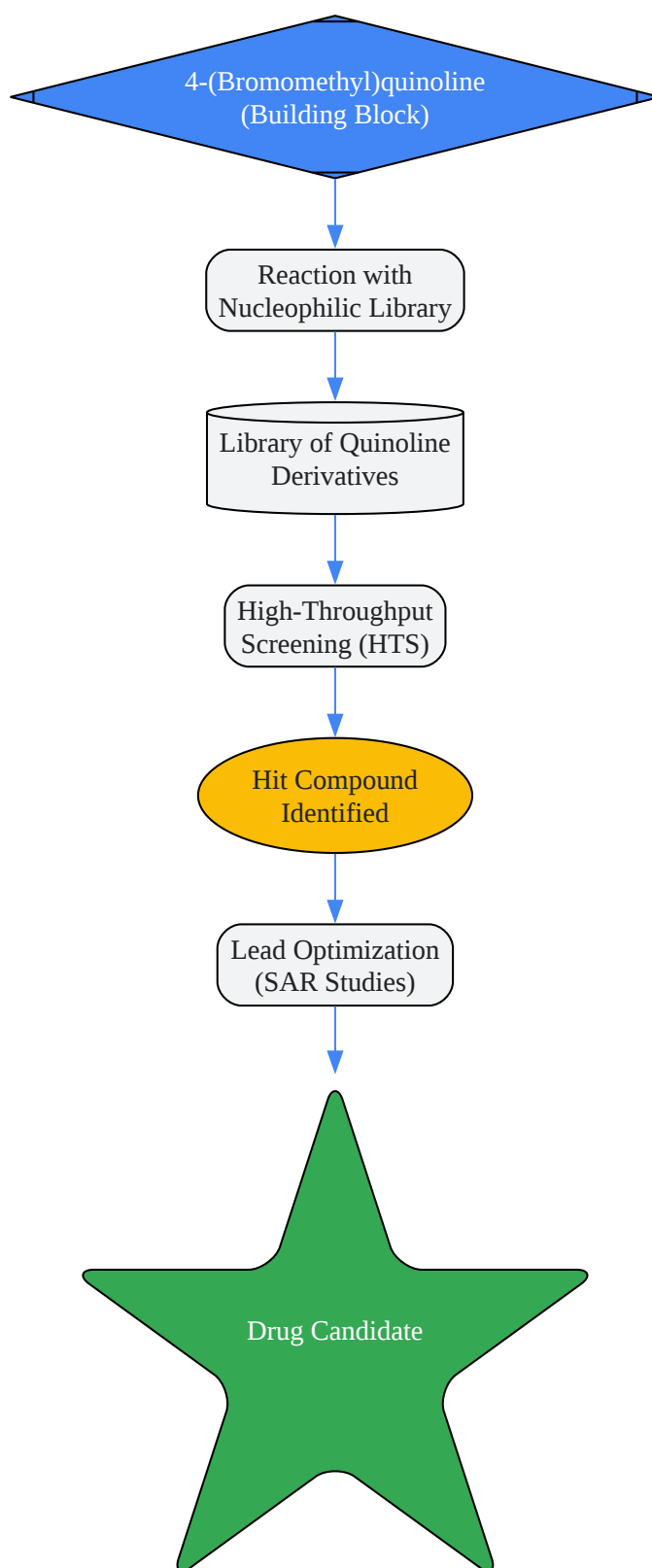
- 4-Methylquinoline (lepidine) (0.1 mole)
- N-Bromosuccinimide (NBS) (0.08 mole)

- Carbon tetrachloride ( $\text{CCl}_4$ )
- Reaction flask with reflux condenser and magnetic stirrer

Procedure:

- A suspension of N-bromosuccinimide (0.08 mole) in carbon tetrachloride is prepared in a round-bottom flask.
- The suspension is stirred and heated to 60 °C.
- 4-Methylquinoline (0.1 mole) is added to the stirred suspension.
- The reaction mixture is heated to reflux and maintained for 30 minutes.
- After the reflux period, the mixture is filtered while hot to remove the succinimide byproduct.
- The filtrate is allowed to cool, during which **4-(Bromomethyl)quinoline** crystallizes.
- The resulting white crystals are collected and washed thoroughly with water to remove any residual succinimide.
- The product is dried in a vacuum. It is crucial to note that the product is unstable and should be used promptly for subsequent reactions.[5]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. 4-(Bromomethyl)quinoline | C<sub>10</sub>H<sub>8</sub>BrN | CID 11775705 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Recent Advances of Quinoline-Based Small Molecules as Kinase Inhibitors (2020-2024) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. prepchem.com [prepchem.com]
- 6. 4-Bromomethylquinoline | 5632-16-6 [m.chemicalbook.com]
- 7. s.ewormhole.ostc.com.cn [s.ewormhole.ostc.com.cn]
- To cite this document: BenchChem. ["4-(Bromomethyl)quinoline" chemical properties and reactivity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600949#4-bromomethyl-quinoline-chemical-properties-and-reactivity]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)